

# Unveiling the Magnetic Order in Cobalt-Thulium Compounds: A Comparative Guide

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Compound of Interest		
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Thulium-cobalt intermetallic compounds exhibit a range of intriguing magnetic behaviors, arising from the interplay between the localized 4f electronic moments of thulium and the itinerant 3d electron magnetism of cobalt. Understanding and confirming the magnetic ordering in these materials is crucial for their potential applications in magnetic devices. This guide provides a comparative overview of the magnetic properties of various cobalt-thulium compounds, supported by experimental data. It also details the key experimental protocols used to elucidate their magnetic structures.

## **Comparative Analysis of Magnetic Properties**

The magnetic characteristics of cobalt-thulium compounds are highly dependent on their stoichiometry, which in turn governs the crystal structure and the nature of the magnetic exchange interactions. Generally, the magnetic moments of the thulium and cobalt sublattices align in opposite directions, leading to ferrimagnetic behavior. The overall magnetic properties are a result of the competition between the Tm-Tm, Co-Co, and Tm-Co exchange interactions, as well as the magnetocrystalline anisotropy contributed by the thulium ions.

Below is a summary of the key magnetic properties for several cobalt-thulium compounds based on available experimental data.



Compound	Crystal Structure	Magnetic Ordering Temperature (K)	Ordered Magnetic Moment (µB/f.u.)	Type of Magnetic Ordering
TmCo <sub>2</sub>	Cubic Laves phase (MgCu <sub>2</sub> )	~3.6 - 4	4.5	Ferrimagnetic
TmCo₃	Rhombohedral (PuNi₃)	400	2.3	Ferrimagnetic
Tm <sub>2</sub> Co <sub>7</sub>	Rhombohedral (Gd <sub>2</sub> Co <sub>7</sub> ) / Hexagonal (Ce <sub>2</sub> Ni <sub>7</sub> )	67	1.8	Ferrimagnetic
TmCo₅	Hexagonal (CaCu₅)	980	1.9	Ferrimagnetic
Tm <sub>2</sub> Co <sub>17</sub>	Rhombohedral (Th <sub>2</sub> Zn <sub>17</sub> ) / Hexagonal (Th <sub>2</sub> Ni <sub>17</sub> )	1170	23.9	Ferrimagnetic

Note: The magnetic properties, particularly the ordered magnetic moment, can vary depending on the experimental conditions and the specific crystallographic form of the compound.

# **Experimental Protocols for Characterizing Magnetic Order**

The determination of magnetic ordering in intermetallic compounds like those of cobalt and thulium relies on a combination of experimental techniques. Neutron diffraction and magnetometry are two of the most powerful and commonly employed methods.

### **Neutron Diffraction**

Neutron diffraction is a premier technique for determining the microscopic magnetic structure of a material.[1] Neutrons possess a magnetic dipole moment that interacts with the magnetic



moments of atoms in a crystal, allowing for the direct determination of the orientation and magnitude of these moments.[2]

#### Methodology:

- Sample Preparation: A polycrystalline powder or a single crystal of the cobalt-thulium compound is synthesized and characterized for phase purity using X-ray diffraction.
- Instrument Setup: The experiment is performed on a neutron powder or single-crystal diffractometer. The sample is placed in a cryostat or furnace to allow for temperaturedependent measurements.

#### Data Collection:

- A neutron diffraction pattern is collected at a temperature above the suspected magnetic ordering temperature to obtain the nuclear structure.
- The sample is then cooled to a temperature below the ordering temperature, and another diffraction pattern is recorded. The appearance of new Bragg peaks or changes in the intensity of existing nuclear peaks indicates the onset of magnetic ordering.
- Data is typically collected at several temperatures to track the evolution of the magnetic order.

#### Data Analysis:

- The high-temperature (paramagnetic) data is analyzed using Rietveld refinement to determine the crystal structure.
- The low-temperature data, containing both nuclear and magnetic contributions, is then analyzed. The magnetic structure is modeled by considering possible arrangements of the magnetic moments on the thulium and cobalt sites that are consistent with the observed magnetic Bragg peaks.
- Symmetry analysis is often employed to determine the possible magnetic space groups.



• The refinement of the magnetic structure model against the experimental data yields the ordered magnetic moments and their arrangement within the crystal lattice.[3]

## **Vibrating Sample Magnetometry (VSM)**

VSM is a sensitive technique used to measure the bulk magnetic properties of a material as a function of temperature and applied magnetic field.[4][5] It provides information about the magnetic transition temperature, saturation magnetization, and coercivity.

#### Methodology:

- Sample Preparation: A small, well-characterized sample of the cobalt-thulium compound (typically a few milligrams) is mounted on a sample holder.
- Instrument Setup: The sample holder is attached to a transducer that vibrates the sample vertically (or horizontally) at a fixed frequency. The sample is positioned within a uniform magnetic field generated by an electromagnet or a superconducting magnet. A set of pick-up coils is placed near the sample.
- Measurement Principle: As the magnetized sample vibrates, it induces an AC voltage in the
  pick-up coils according to Faraday's law of induction.[6] The magnitude of this induced
  voltage is proportional to the magnetic moment of the sample.

#### Data Acquisition:

- Temperature-Dependent Magnetization (M vs. T): The sample is cooled in a zero or small applied magnetic field (zero-field-cooled, ZFC) and then warmed while measuring its magnetization in a constant applied field. Subsequently, the sample is cooled again in the same field (field-cooled, FC), and the magnetization is measured upon warming. The temperature at which a sharp change in magnetization occurs corresponds to the magnetic ordering temperature (Curie or Néel temperature).
- Field-Dependent Magnetization (M vs. H): At a fixed temperature (typically below the
  ordering temperature), the applied magnetic field is swept through a full cycle (e.g., from
  positive maximum to negative maximum and back) while the sample's magnetization is
  measured. This generates a hysteresis loop from which properties like saturation
  magnetization, remanence, and coercivity can be determined.

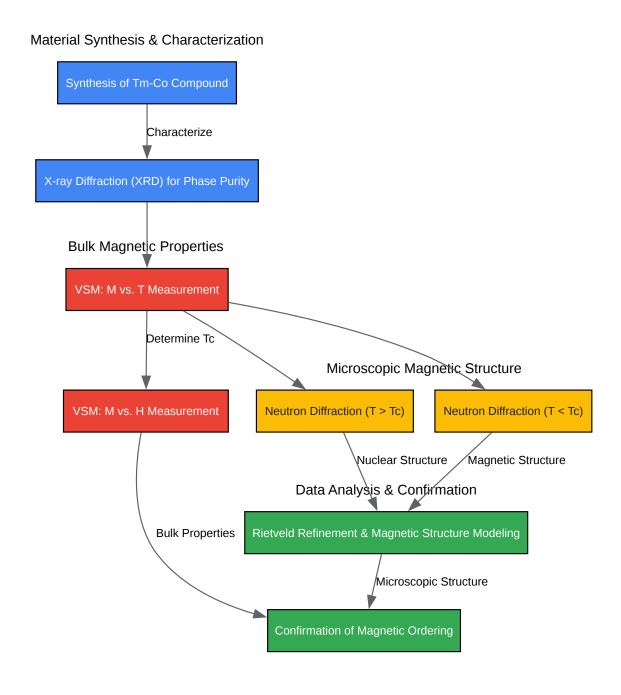


Data Analysis: The raw data (induced voltage) is converted to magnetic moment using a
calibration standard with a known magnetic moment. The magnetization is then calculated by
dividing the magnetic moment by the sample mass or volume.

## **Experimental Workflow**

The logical flow of experiments to confirm the magnetic ordering in a new cobalt-thulium compound is illustrated in the diagram below.





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Caption: Workflow for confirming magnetic ordering.



In conclusion, a multi-technique approach is essential for a comprehensive understanding of the magnetic ordering in cobalt-thulium compounds. While magnetometry provides crucial information on the bulk magnetic behavior and transition temperatures, neutron diffraction is indispensable for elucidating the detailed microscopic arrangement of magnetic moments. The synergy between these techniques allows for a complete picture of the complex magnetism in these fascinating materials.

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